

Application Notes: Industrial Leak Detection Using Krypton-85

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Compound of Interest

Compound Name: Krypton-85

Cat. No.: B077114

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Introduction

Krypton-85 (Kr-85) is a radioactive isotope utilized as a highly sensitive tracer gas for leak detection in hermetically sealed components.[1] This method is particularly advantageous for testing high-reliability devices in industries such as aerospace, military, and medical, where even minute leaks can lead to critical failures.[2][3] The technique offers several benefits over traditional methods like helium leak testing, including faster test times, lower overall costs, and the ability to detect extremely small leaks.[2][4]

The principle behind **Krypton-85** leak detection involves pressurizing the component under test with a mixture of air and a small concentration of Kr-85.[5] If a leak is present, the radioactive gas will penetrate the component's cavity.[3] Subsequent detection of the gamma radiation emitted from the trapped Kr-85 allows for the precise quantification of the leak rate.[4][6]

Key Advantages of Krypton-85 Leak Detection:

- **High Sensitivity:** Capable of detecting leak rates lower than 1×10^{-12} atm cc/sec.[2][5]
- **Rapid Testing:** The process is significantly faster than many other leak detection methods.[2]
- **Cost-Effective:** Offers a lower overall testing cost compared to some alternative techniques.[2]

- **Minimal Absorption:** **Krypton-85** shows minimal absorption to glass and other materials, which can be an issue with helium-based testing.[4]
- **Ambient Condition Testing:** The detection process is performed at ambient conditions, avoiding the need for vacuum exposure of the test components.[4][6]
- **Gross and Fine Leak Detection:** The method is suitable for detecting both fine and gross leaks.[2][3]

Physical and Radiological Properties of Krypton-85

Property	Value	Reference
Half-Life	10.76 years	[4][6]
Primary Emissions	Beta Particles (~99.5%)	[6]
Gamma Photons (~0.5%)	[6]	
Beta Particle Energy	0.69 MeV	[2]
Gamma Photon Energy	0.51 MeV	[2][6]

Typical Applications

The **Krypton-85** leak testing method is widely employed for ensuring the hermeticity of various components, including:

- Military hybrids and components[2][3]
- Commercial sensors[2][3]
- Medical implants[2][3]
- Silicon-based MEMS packaging[2]
- Aerospace components[5]

Experimental Protocols

Protocol 1: Fine Leak Detection using Krypton-85

This protocol outlines the procedure for detecting fine leaks in hermetically sealed devices.

1. Objective: To quantify fine leak rates in high-reliability electronic and medical components.

2. Materials:

- **Krypton-85**/air gas mixture
- Pressurization chamber (Radiflo® or equivalent)
- Vacuum pump
- Scintillation crystal detector
- Geiger-Müller counter (for monitoring)
- Test components

3. Methodology:

4. Data Analysis: The leak rate (Q) is calculated using the Radiflo® equation:

$$Q = R / (S * K * P * T * t)[6]$$

Where:

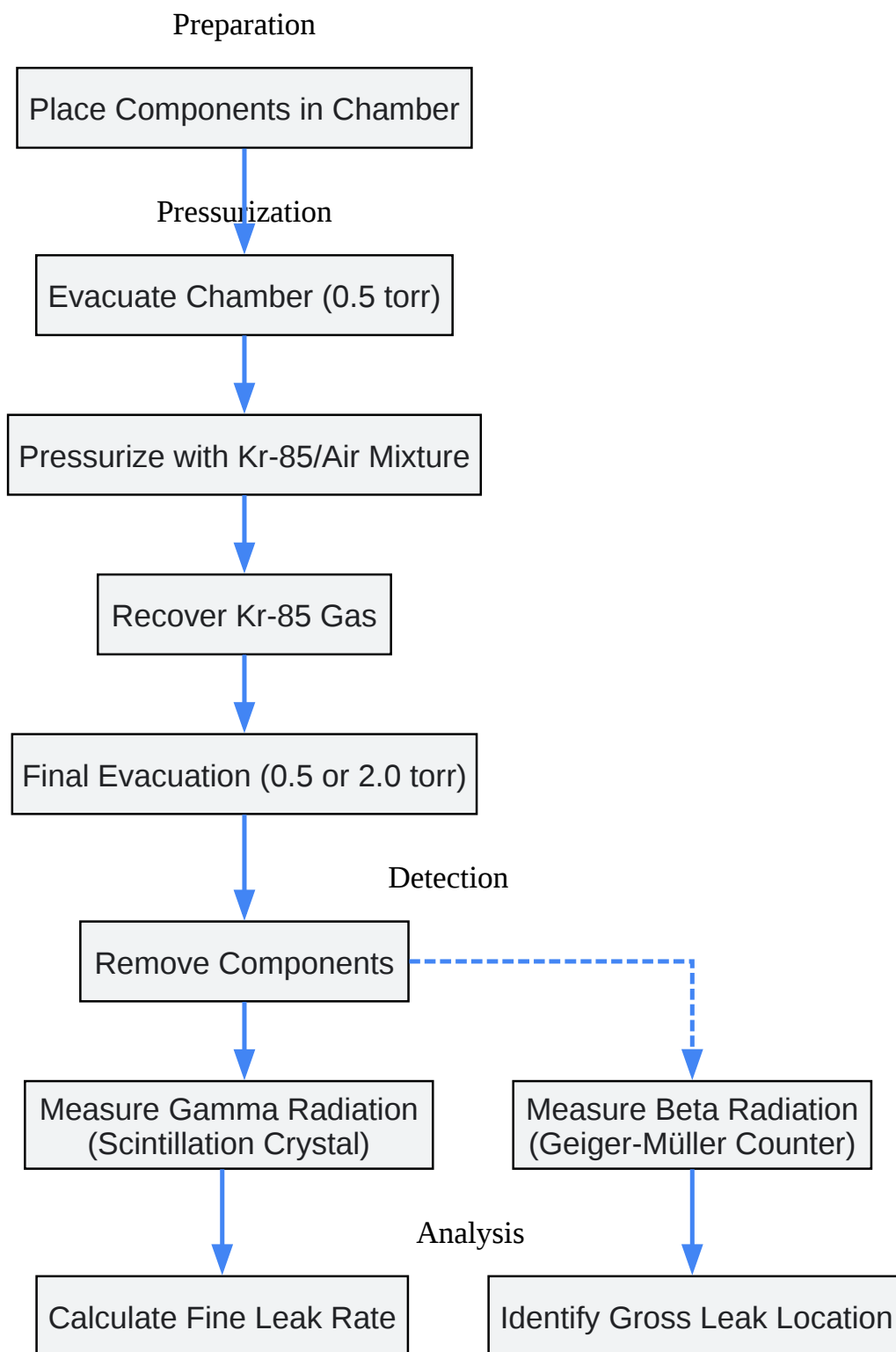
- Q = Reject leak rate (atm cc/sec Kr)
- R = Detector reject level (cpm)
- S = Specific activity of the Kr-85 gas (μCi/atm cc)
- K = Counting efficiency of the detector (cpm/μCi)
- P = Pressure factor $((P_e^2 - P_i^2) / P_e^2)$ where P_e is the external bomb pressure and P_i is the internal pressure.
- T = Bomb time (hours)
- t = Conversion factor (3600 sec/hr)

Protocol 2: Gross Leak Detection using Krypton-85

This protocol is designed to identify components with larger, or "gross," leaks.

1. Objective: To quickly identify components with significant hermeticity failures.
2. Materials: Same as for fine leak detection.
3. Methodology:

Experimental Workflow Diagram



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Caption: **Krypton-85** Leak Detection Workflow.

Safety Protocols for Handling Krypton-85

Krypton-85 is a radioactive material and must be handled with appropriate safety precautions to minimize radiation exposure.

Regulatory Compliance:

All handling of **Krypton-85** must be in accordance with local and national regulations governing the use of radioactive materials.

Personal Protective Equipment (PPE):

The following PPE should be worn when handling **Krypton-85** sources:

- Safety glasses with side shields
- Lab coat
- Disposable gloves

Shielding:

- **Krypton-85** primarily emits beta particles, which can be shielded by a few millimeters of plastic or glass.^[7]
- The low-level gamma radiation may require lead shielding for larger sources to maintain exposure As Low As Reasonably Achievable (ALARA).^[7]

Monitoring:

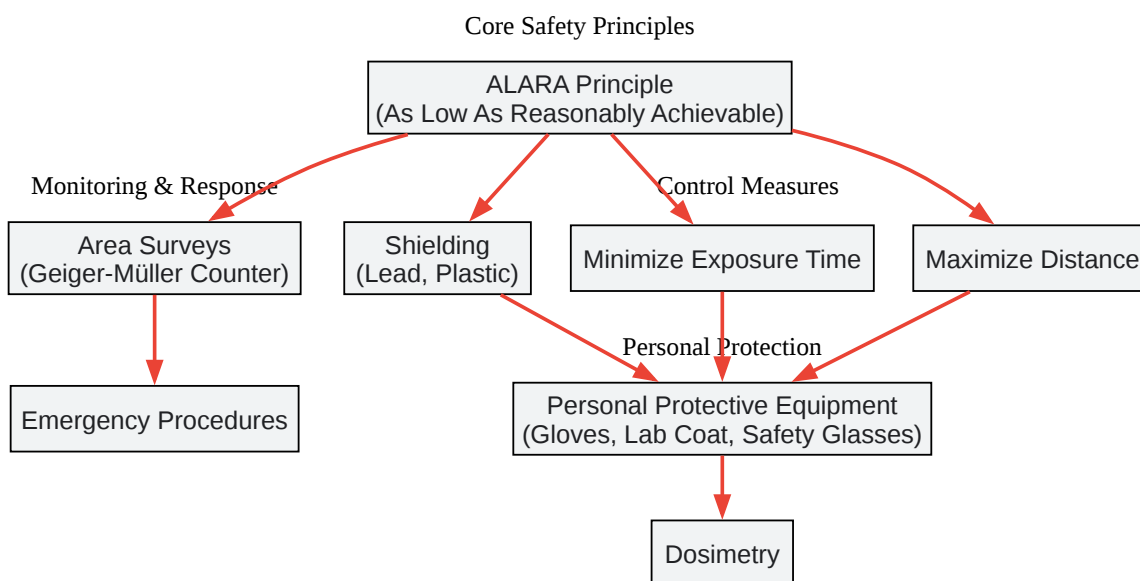
- A survey meter, such as a Geiger-Müller counter, should be readily available and used to monitor the work area for any contamination.
- Personnel handling **Krypton-85** should wear appropriate dosimetry badges to monitor their radiation exposure.

Emergency Procedures:

In the event of a suspected leak or spill of **Krypton-85**:

- Evacuate the immediate area.
- Notify the designated Radiation Safety Officer.
- Ventilate the area to disperse the gas, as **Krypton-85** is a noble gas and will dissipate in the air.[8]
- Do not re-enter the area until it has been cleared by the Radiation Safety Officer.

Logical Relationship of Safety Measures



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Caption: Hierarchy of Radiation Safety Controls.

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